

Physicochemical properties of 1,6-Anhydro- β -cellobiose

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Compound of Interest

Compound Name: Cellobiosan

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In-Depth Technical Guide to 1,6-Anhydro- β -cellobiose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of 1,6-Anhydro- β -cellobiose, also known as **cellobiosan**. It includes key data on its physical and chemical characteristics, detailed experimental protocols for its synthesis and analysis, and an exploration of its biological significance.

Core Physicochemical Properties

1,6-Anhydro- β -cellobiose is a disaccharide derivative formed from the intramolecular dehydration of cellobiose. It is a white, amorphous, and hygroscopic solid.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O ₁₀	[2]
Molecular Weight	324.28 g/mol	[2]
Appearance	White amorphous solid / White to off-white powder	[1][3]
Solubility	Soluble in water (50 mg/mL) and DMSO.	
Melting Point	Data not available for 1,6-Anhydro-β-cellobiose. For the related compound 1,6-Anhydro-β-D-glucose, the melting point is 182-184 °C.	
Optical Rotation	Data not available for 1,6-Anhydro-β-cellobiose. For the related compound 1,6-Anhydro-β-D-glucose, the specific rotation [α] _D ¹⁸ is -66° (c=1 in H ₂ O).	
Stability	Hygroscopic, protect from moisture.	
Storage	Store at 0 to 8 °C.	

Experimental Protocols

Synthesis of 1,6-Anhydro-β-cellobiose

1. Pyrolysis of Cellulose:

1,6-Anhydro-β-cellobiose is a major product of the pyrolysis of cellulose. This process involves the thermal decomposition of cellulosic biomass in the absence of oxygen. The resulting bio-oil contains a mixture of compounds from which 1,6-Anhydro-β-cellobiose can be isolated and purified.

- Workflow for Pyrolysis and Separation:

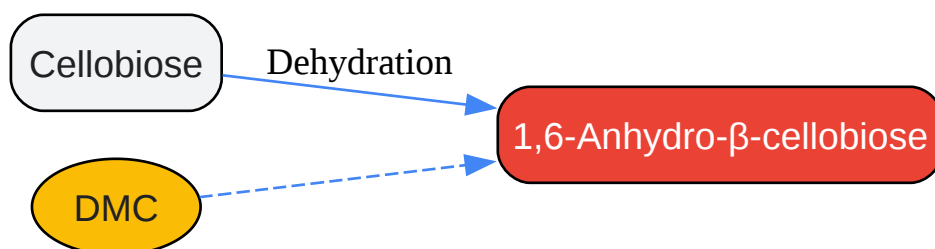


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2. Chemical Synthesis from Unprotected Sugars:

A one-step synthesis method involves the use of a dehydrative condensing agent, such as 2-chloro-1,3-dimethylimidazolinium chloride (DMC), to facilitate the intramolecular cyclization of cellobiose.

- Reaction Scheme:



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Chemical synthesis of 1,6-Anhydro-β-cellobiose.

Purification

Purification of 1,6-Anhydro-β-cellobiose from pyrolysis oil can be achieved using high-performance thin-layer chromatography (HPTLC). This technique allows for the effective separation of various sugars present in the complex mixture.

Structural Analysis by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of 1,6-Anhydro-β-cellobiose. While a specific protocol for the anhydro-disaccharide

is not readily available, a general procedure for the analysis of the parent compound, cellobiose, can be adapted.

- **Sample Preparation:** Dissolve the sample in a suitable deuterated solvent, such as D₂O.
- **Data Acquisition:** Acquire 1D (¹H and ¹³C) and 2D (e.g., COSY, HSQC) NMR spectra.
- **Analysis:** Analyze the chemical shifts and coupling constants to confirm the structure and stereochemistry of the molecule. For cellobiose, distinct anomeric proton signals are typically observed in the 4.0–5.5 ppm range in the ¹H NMR spectrum.

Biological Activity and Significance

While research on the specific biological activities of 1,6-Anhydro-β-cellobiose is limited, studies on the related compound, 1,6-anhydro-β-D-glucopyranose (levoglucosan), suggest potential antibacterial and antioxidant properties. Further investigation is required to determine if these activities are shared by 1,6-Anhydro-β-cellobiose.

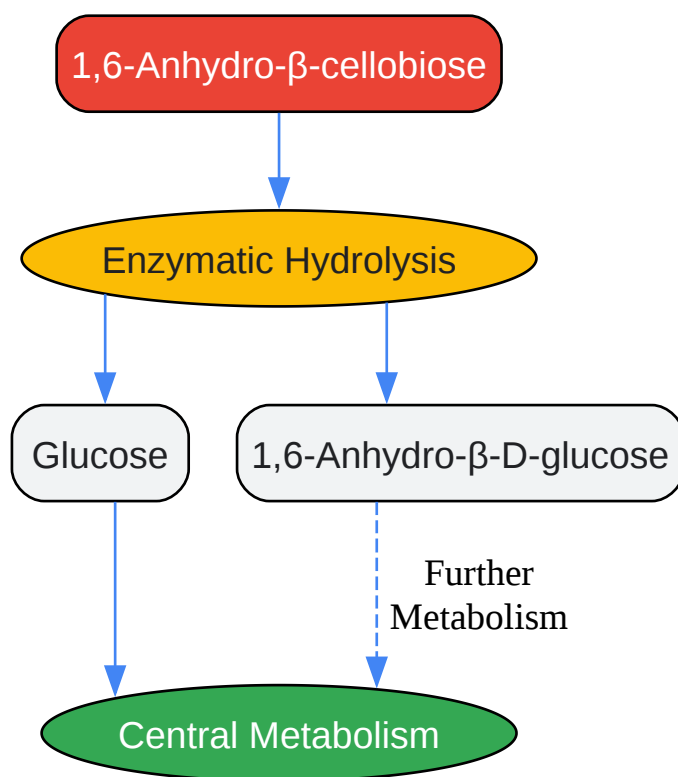
Potential Metabolic Pathways

There is no direct evidence for the involvement of 1,6-Anhydro-β-cellobiose in specific signaling pathways. However, its structural similarity to cellobiose suggests it may be a substrate for enzymes involved in cellulose degradation or microbial carbohydrate metabolism. In various microorganisms, cellobiose is metabolized through two primary pathways: hydrolytic and phosphorolytic.

- **Hydrolytic Pathway:** β-glucosidases cleave cellobiose into two glucose molecules.
- **Phosphorolytic Pathway:** Cellobiose phosphorylase converts cellobiose into glucose-1-phosphate and glucose.

It is plausible that microorganisms possessing enzymes capable of hydrolyzing the β-1,4-glycosidic bond and the 1,6-anhydro bridge could utilize 1,6-Anhydro-β-cellobiose as a carbon source.

- **Hypothesized Metabolic Fate:**



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Hypothesized metabolism of 1,6-Anhydro-β-cellobiose.

Applications in Drug Development

The unique structural features of 1,6-Anhydro-β-cellobiose make it an interesting building block for the synthesis of more complex carbohydrate-based molecules. Its rigid bicyclic structure can serve as a scaffold for the development of novel therapeutic agents. Further research into its biological activities may uncover potential applications in areas such as antibacterial or antioxidant therapies.

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